Application Notes and Protocols: Use of Additives in Sodium Gold cyanide Electroplating Baths

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Compound of Interest	
Compound Name:	*Sodium gold cyanide*
CAS No.:	*15280-09-8*
Cat. No.:	*B095274*

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These application notes provide a detailed overview of the use of additives in **sodium gold cyanide** electroplating baths. The information is intended to guide researchers and professionals in understanding the role of various additives, their effects on the properties of the gold deposit, and the experimental procedures for evaluation and quality control.

Introduction to Additives in Gold Electroplating

Additives are crucial components in **sodium gold cyanide** electroplating baths, playing a pivotal role in determining the final characteristics of the gold deposit.[1] These chemical agents are added in small quantities to the plating solution to modify the electrodeposition process, thereby enhancing the physical and chemical properties of the plated gold layer. The careful selection and control of additives are essential for achieving desired outcomes such as brightness, hardness, wear resistance, and uniform thickness.[1]

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Classification and Function of Additives

Additives in gold cyanide baths can be broadly categorized based on their primary function. The main classes of additives include brighteners, leveling agents, hardeners, grain refiners, wetting agents, and complexing agents.

Diagram: Classification of Additives in Gold Electroplating

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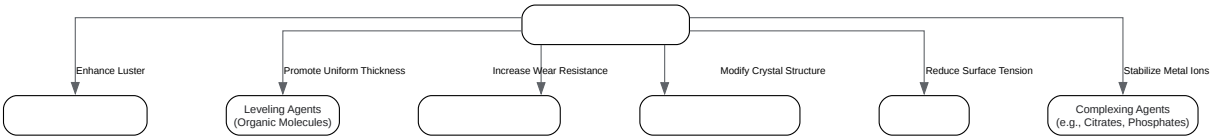

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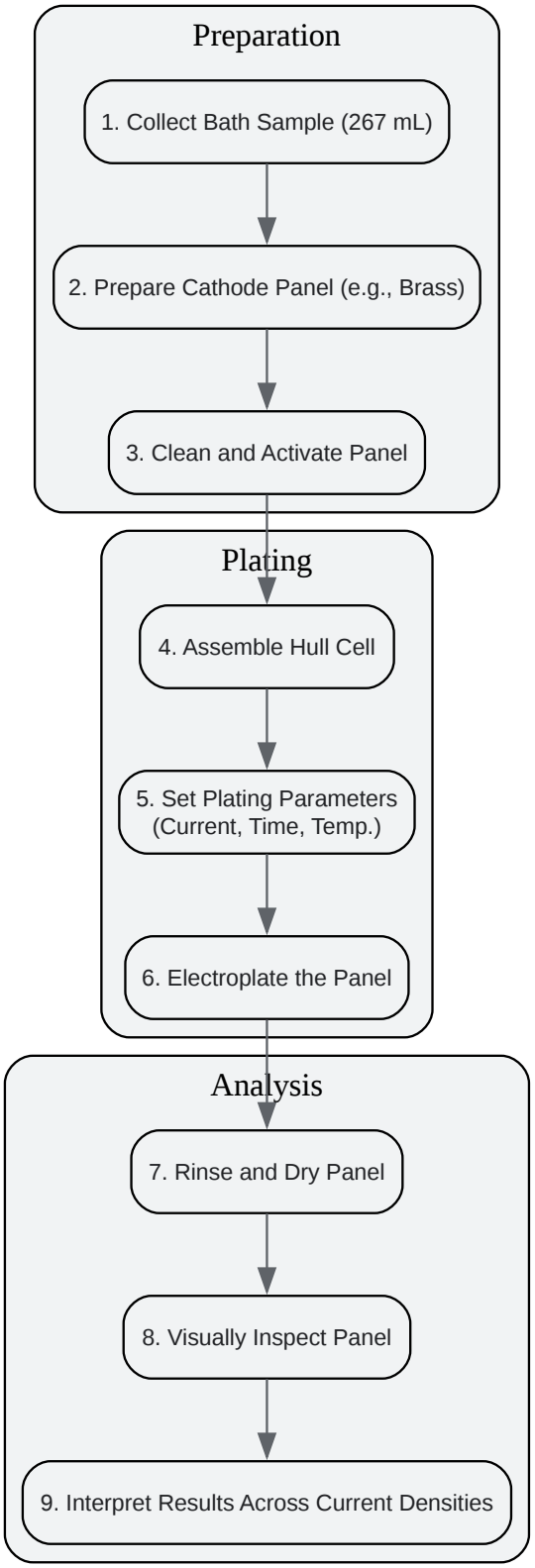

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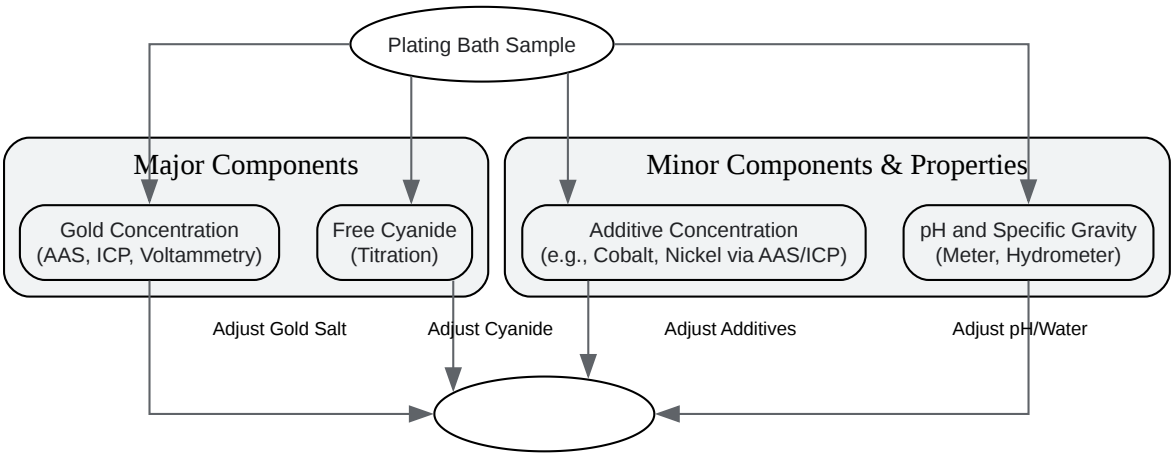

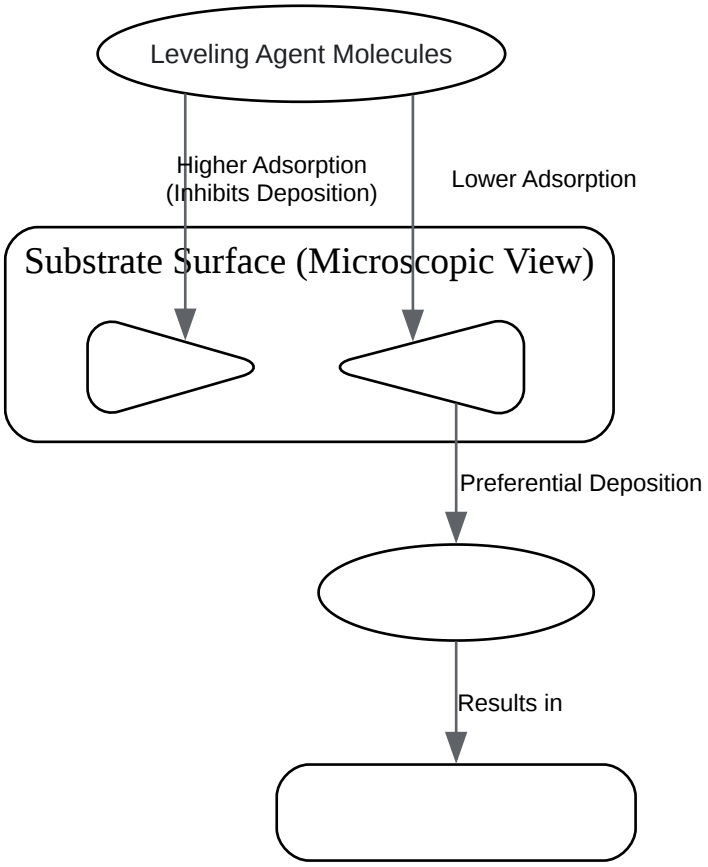

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References

- 1. proplate.com [proplate.com]

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